

solubility profile of 2-Amino-4-methylpyrimidine-5-carbonitrile in various solvents

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Compound of Interest

Compound Name: 2-Amino-4-methylpyrimidine-5-carbonitrile

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Solubility Profile of 2-Amino-4-methylpyrimidine-5-carbonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available solubility data for **2-Amino-4-methylpyrimidine-5-carbonitrile** (CAS: 17321-97-0). Due to the limited publicly available quantitative data for this specific compound, this guide also includes solubility information for its isomer, 4-Amino-2-methylpyrimidine-5-carbonitrile (CAS: 698-29-3), as a reference. Furthermore, detailed experimental protocols for determining solubility are provided to enable researchers to generate precise data for their specific applications.

Solubility Data

The solubility of a compound in various solvents is a critical physicochemical property that influences its behavior in biological systems and its suitability for various applications, including drug development. The following tables summarize the available solubility data.

Table 1: Solubility of **2-Amino-4-methylpyrimidine-5-carbonitrile** (CAS: 17321-97-0)

Solvent	Temperature (°C)	Solubility	Notes
Water	Not Specified	Soluble[1]	One supplier lists the compound as soluble in water, but no quantitative data is available. Another source indicates it is insoluble in water.[1] Further experimental verification is required.

Table 2: Solubility of 4-Amino-2-methylpyrimidine-5-carbonitrile (Isomer, CAS: 698-29-3)

Solvent	Temperature (°C)	Solubility	Notes
Water	25	6.4 g/L[2]	Slightly soluble.[2]
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble[2]	
Ethanol	Not Specified	Soluble[2]	
Methanol	Not Specified	Soluble[2]	

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is essential. The following are widely accepted methods for determining the solubility of organic compounds.

Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is considered the gold standard for determining thermodynamic (or equilibrium) solubility.[3][4] It measures the concentration of a solute in a saturated solution that is in equilibrium with the solid form of the solute.

Methodology:

- Sample Preparation: An excess amount of the solid compound (**2-Amino-4-methylpyrimidine-5-carbonitrile**) is added to a known volume of the desired solvent in a sealed vial or flask. The excess solid ensures that a saturated solution is formed.
- Equilibration: The mixture is agitated, typically by shaking or stirring, at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution. This is commonly achieved by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.
- Quantification: The concentration of the dissolved compound in the clear supernatant or filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), UV-Vis spectroscopy, or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Calculation: The solubility is then expressed as the concentration of the compound in the saturated solution (e.g., in mg/mL, μ g/mL, or mol/L).

Gravimetric Method

The gravimetric method is a straightforward technique for determining solubility, particularly for compounds that are non-volatile and thermally stable.[\[5\]](#)[\[6\]](#)

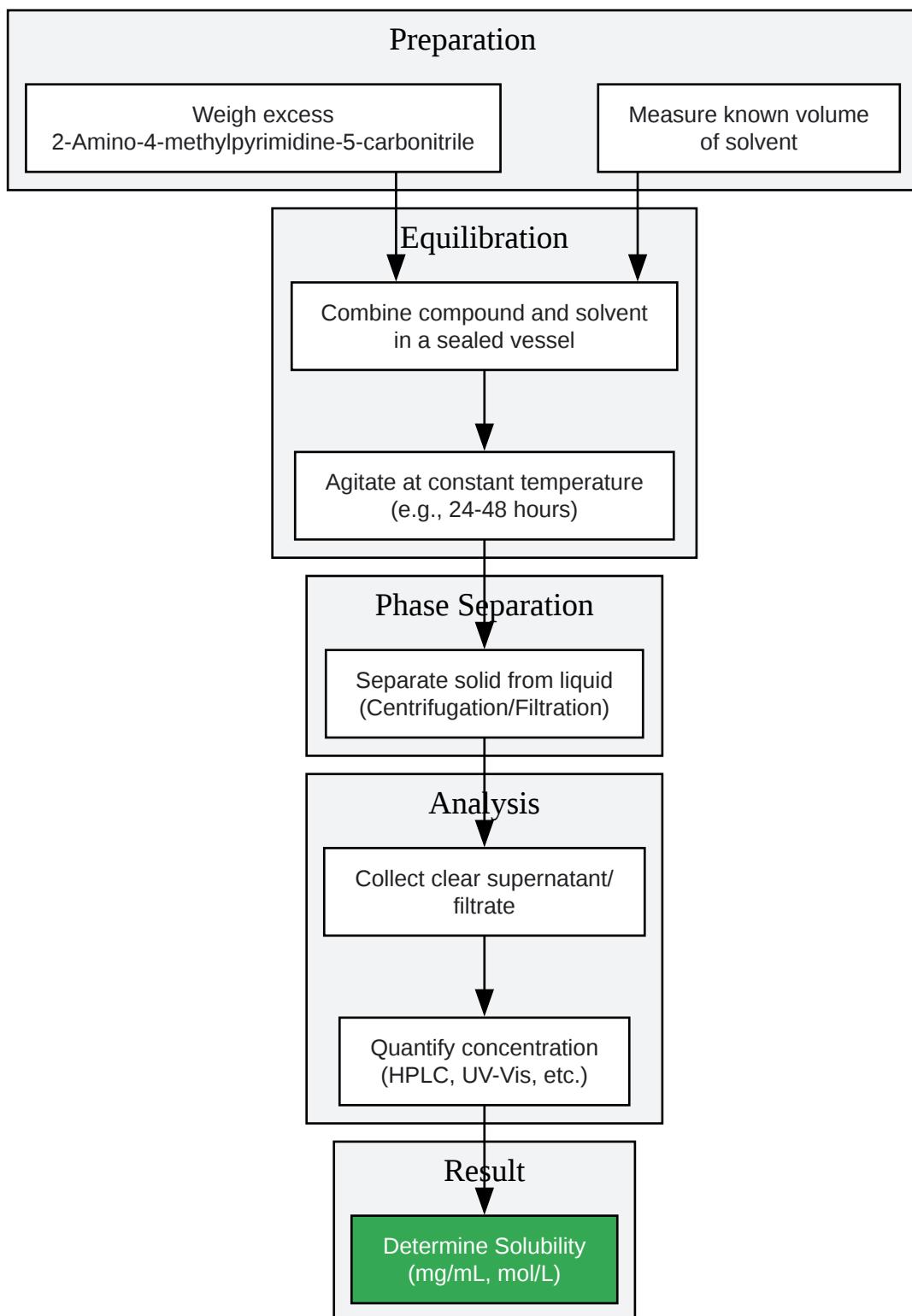
Methodology:

- Preparation of Saturated Solution: A saturated solution is prepared by adding an excess of the solute to a known volume of the solvent and allowing it to equilibrate, similar to the shake-flask method.
- Aliquoting: A precise volume of the clear, saturated solution is carefully transferred to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
- Solvent Evaporation: The solvent is slowly evaporated from the container, typically using a water bath, heating mantle, or oven at a temperature that does not cause decomposition of the solute.

- Drying and Weighing: The container with the solid residue is dried to a constant weight in a desiccator or oven.
- Calculation: The solubility is calculated from the mass of the solid residue and the volume of the solution aliquot taken.

Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of a chemical compound.

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Caption: A generalized workflow for the experimental determination of solubility.

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